

A Comprehensive Technical Review of CI Vat Green 1 (Jade Green)

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This technical guide provides an in-depth review of **CI Vat Green 1** (59825), a significant vat dye known for its brilliant green shade and excellent fastness properties. This document consolidates critical data on its chemical and physical properties, outlines detailed experimental protocols for its synthesis and application, and explores its toxicological profile and environmental fate.

Core Chemical and Physical Properties

CI Vat Green 1 is a polycyclic aromatic organic compound derived from violanthrone, characterized by its robust chemical structure which imparts high stability.^[1] It is commercially available as a dark green powder.^[2] The dye is insoluble in water, alcohol, and toluene, but shows slight solubility in solvents like acetone and nitrobenzene, and is soluble in hot 1,2,3,4-tetrahydronaphthalene.^[2]

Property	Value	Source
C.I. Name	Vat Green 1	
C.I. Number	59825	[3]
CAS Number	128-58-5	[1] [3] [4]
Synonyms	Jade Green, Vat Brilliant Green FFB, Indanthren Brilliant Green B	[1] [3] [5] [6]
Molecular Structure	Violanthrone Derivative	
IUPAC Name	16,17-dimethoxyanthra[9,1,2-cde]benzo[rst]pentaphene-5,10-dione	[1]
Molecular Formula	C ₃₆ H ₂₀ O ₄	[1] [3] [4]
Molecular Weight	516.55 g/mol	[1] [3]
Appearance	Dark green powder	[2]
Leuco Form Color (Alkaline)	Blue	[2]
Reaction in Conc. H ₂ SO ₄	Red-light purple, green precipitate upon dilution	[2]

Synthesis and Manufacturing

The synthesis of **CI Vat Green 1** is a multi-step process starting from benzanthrone.[\[7\]](#) Several manufacturing routes have been established, generally involving the creation of a dihydroxy violanthrone intermediate followed by methylation.[\[8\]](#)

Synthesis from Benzanthrone

One common industrial method involves the oxidative coupling of benzanthrone.[\[7\]](#)

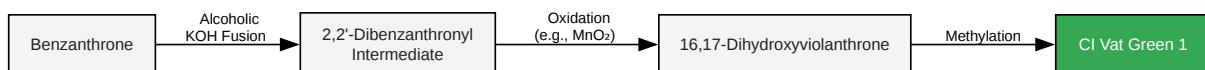
- Dimerization: Benzanthrone is treated with alcoholic caustic potash (potassium hydroxide) to form a 2,2'-dibenzanthronyl intermediate.[\[7\]](#)

- Oxidative Cyclization: The intermediate is then oxidized, for instance with manganese dioxide in sulfuric acid, to yield 16,17-dihydroxyviolanthrone.[7]
- Methylation: The final step is the methylation of the dihydroxyviolanthrone to produce **CI Vat Green 1**.[7][8]

Other reported methods include the alkali fusion of 2-Methoxy-7H-benzo[de]anthracen-7-one. [8]

Logical Workflow for Synthesis

The synthesis process can be visualized as a logical progression from a common precursor to the final dye product.



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Logical workflow for the synthesis of **CI Vat Green 1**.

The Vat Dyeing Process

Vat dyes, including **CI Vat Green 1**, are applied to cellulosic fibers like cotton through a multi-stage process that leverages a temporary, water-soluble form of the dye.[9][10][11][12] The core principle involves reducing the insoluble dye to a soluble "leuco" form, allowing it to penetrate the fiber, and then re-oxidizing it back to its insoluble, pigmented state, trapping it within the fiber matrix.[9][10][11]

Detailed Experimental Protocol for Cotton Dyeing

This protocol is a representative laboratory procedure for dyeing cotton fabric with **CI Vat Green 1**. Concentrations may be adjusted based on the desired shade depth.

1. Fabric Preparation:

- Ensure cotton fabric is properly scoured and bleached to remove impurities and achieve a uniform white base.

- Thoroughly wash the fabric with hot and cold water, neutralize with a dilute acetic acid solution, rinse with deionized water, and dry.[13]

2. Vatting (Reduction):

- Prepare a dye paste by mixing the required amount of **CI Vat Green 1** powder with an equal amount of a dispersing agent (e.g., Turkey Red Oil) and a small volume of warm water (40-50°C).[13][14]
- In a separate vessel, prepare the dye bath with the required volume of water. Add sodium hydroxide (e.g., 12 g/L) and stir until dissolved.[9][13]
- Add the dye paste to the alkaline solution.
- Gradually add a reducing agent, typically sodium hydrosulfite ($\text{Na}_2\text{S}_2\text{O}_4$, also known as hydrose), while stirring.[9][13][15]
- Raise the temperature to 50-60°C and maintain for 15-20 minutes to ensure complete reduction of the dye to its soluble blue leuco form.[2][13][14] The completion of vatting can be checked using specialized indicator paper.[12]

3. Dyeing:

- Introduce the pre-wetted cotton fabric into the leuco-vat dye bath.
- Raise the temperature to 60°C and maintain for 45-60 minutes to allow for dye exhaustion and penetration into the fibers.[9][13][16]
- An electrolyte, such as sodium chloride, may be added to promote dye exhaustion.[13][14]

4. Oxidation:

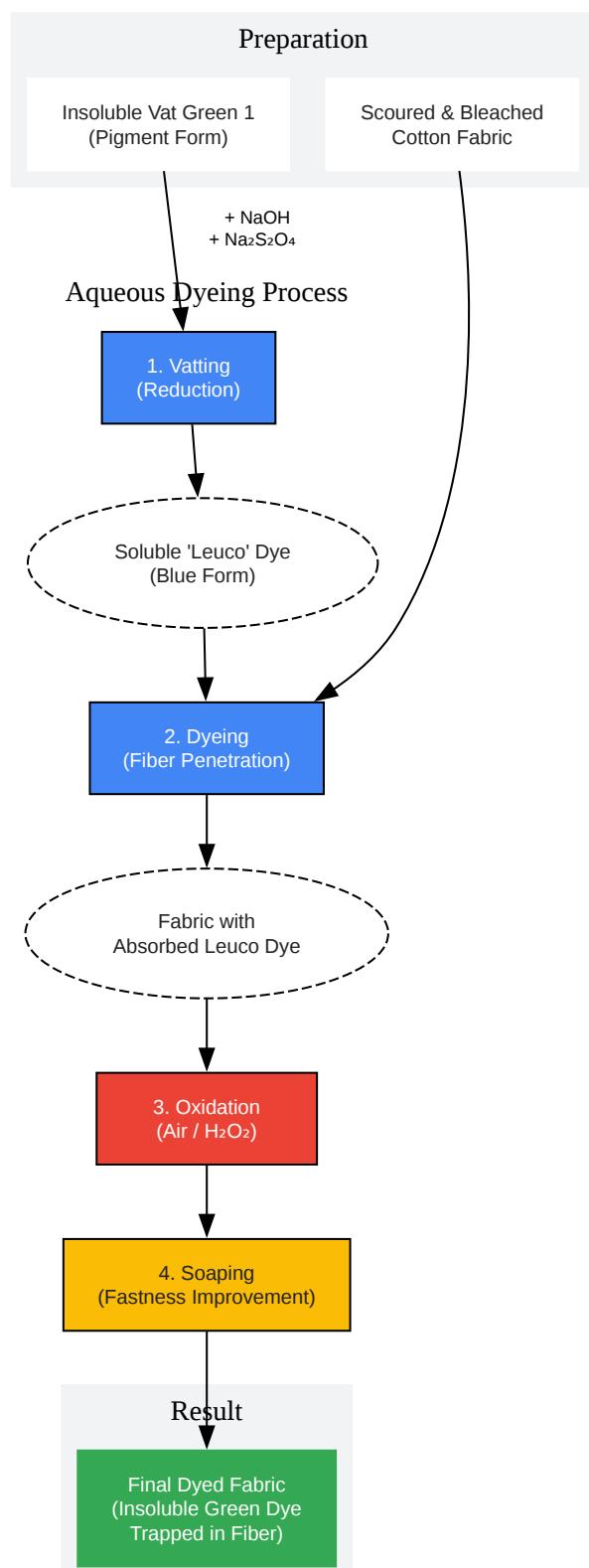
- Remove the fabric from the dye bath, squeeze out excess liquor, and expose it to air for 10-20 minutes. This allows for initial air oxidation.[13]
- For more complete and uniform oxidation, immerse the fabric in a bath containing an oxidizing agent, such as hydrogen peroxide (H_2O_2) (e.g., 0.5-1.0 g/L) at 30-50°C for 10

minutes.[9][13] The brilliant green color will develop as the dye reverts to its insoluble form. [2]

5. After-treatment (Soaping):

- To remove loose surface dye and improve fastness, treat the fabric in a soaping bath containing a non-ionic detergent (1-2 g/L) and soda ash (1-2 g/L).[9][13]
- Perform this treatment at 95-100°C for 10-15 minutes.[9][13]
- Rinse the fabric thoroughly with hot and then cold water, and finally dry.[9][13]

Vat Dyeing Workflow Diagram



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Experimental workflow for the vat dyeing of cotton.

Performance and Applications

CI Vat Green 1 is highly valued for its excellent color fastness properties, making it suitable for textiles that require high durability, such as cotton knits and polyester/cotton blended fabrics.[\[2\]](#) [\[17\]](#)[\[18\]](#) It is also used in the coloration of paper, soap, and plastics.[\[2\]](#)

Color Fastness Data

The following table summarizes typical fastness ratings for **CI Vat Green 1** on cotton. Ratings are on a scale of 1 to 5 (or 1 to 8 for light fastness), where a higher number indicates better fastness.

Fastness Test	ISO Standard Rating	AATCC Standard Rating	Source
Light Fastness	7	6-7	
Soaping (Fading)	4-5	4-5	
Soaping (Staining)	4-5	-	
Chlorine Bleach	4	4-5	
Ironing	4-5	-	
Oxygen Bleach	4-5	4-5	
Mercerized	4-5	4	

Toxicology and Environmental Considerations

Toxicological Profile

Toxicological data for **CI Vat Green 1** is limited. However, available studies provide some insight into its acute toxicity and potential for irritation.

Endpoint	Organism	Result	Source
Acute Aquatic Toxicity	Pimephales promelas (Fathead Minnow)	TL ₅₀ > 180 mg/L (24, 48, & 96 hr)	[8]
Inhibition of Respiration Rate	-	IC ₅₀ > 100 mg/L	[8]
Health Hazards	Human	May cause eye, skin, and respiratory tract irritation. Harmful if swallowed.	[19]

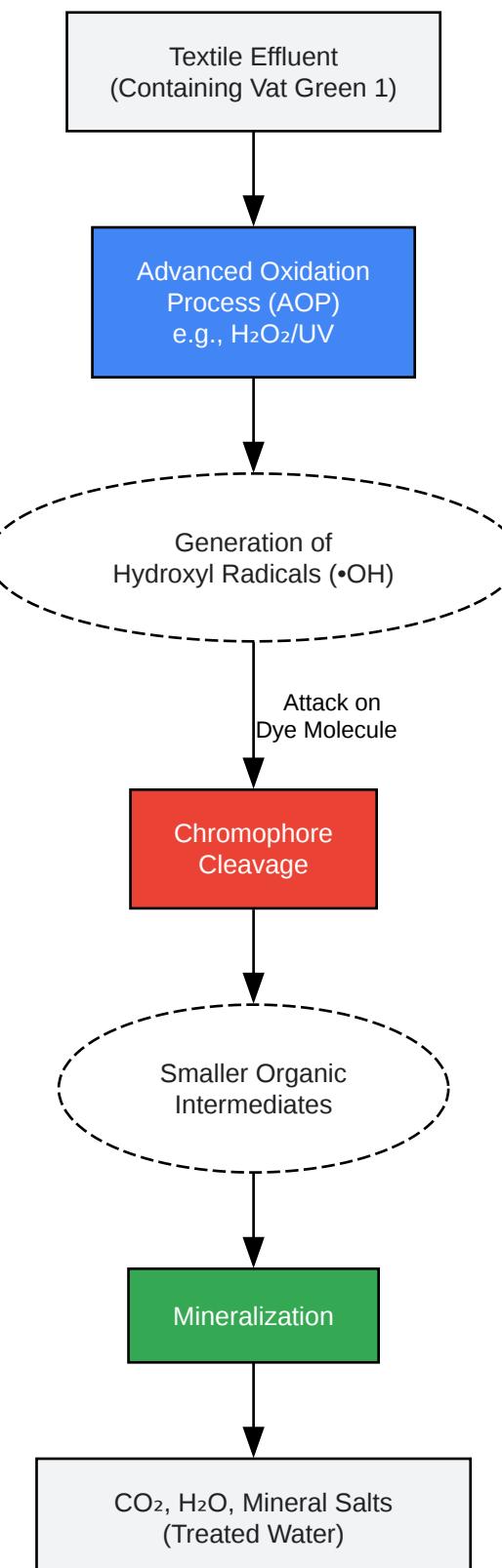
The GHS classification indicates that it may cause serious eye irritation.[\[8\]](#) Standard personal protective equipment should be used when handling the powdered dye to avoid inhalation and direct contact.[\[19\]](#)

Environmental Fate and Degradation

Vat dyes are known for their resistance to biodegradation due to their chemical stability.[\[20\]](#) This persistence can lead to environmental concerns if dye effluent is not properly treated.[\[21\]](#) [\[22\]](#) Advanced Oxidation Processes (AOPs) have been investigated as a method for decolorizing and degrading vat dyes in wastewater. One such study focused on the use of H₂O₂/UV treatment for Vat Green 1.[\[20\]](#)

Degradation Workflow

The degradation of dyes like Vat Green 1 in wastewater often involves advanced oxidation processes designed to break down the complex chromophore structure.



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Conceptual workflow for the degradation of Vat Green 1.

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